

Experimental Design for Efficacy Studies of Atecegatran TFA: Application Notes and Protocols

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Compound of Interest

Compound Name: Atecegatran TFA

Cat. No.: B15573716

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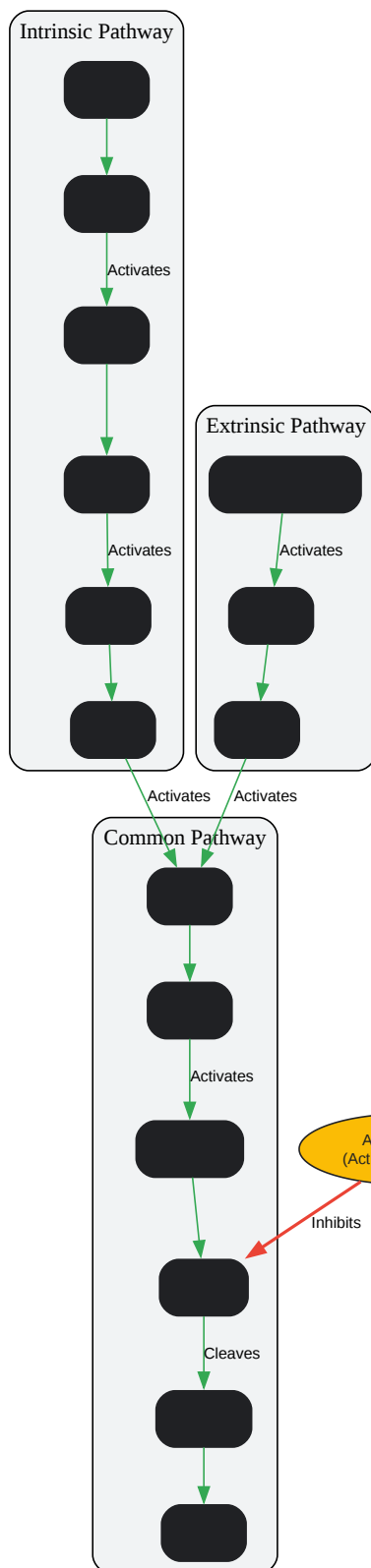
Introduction

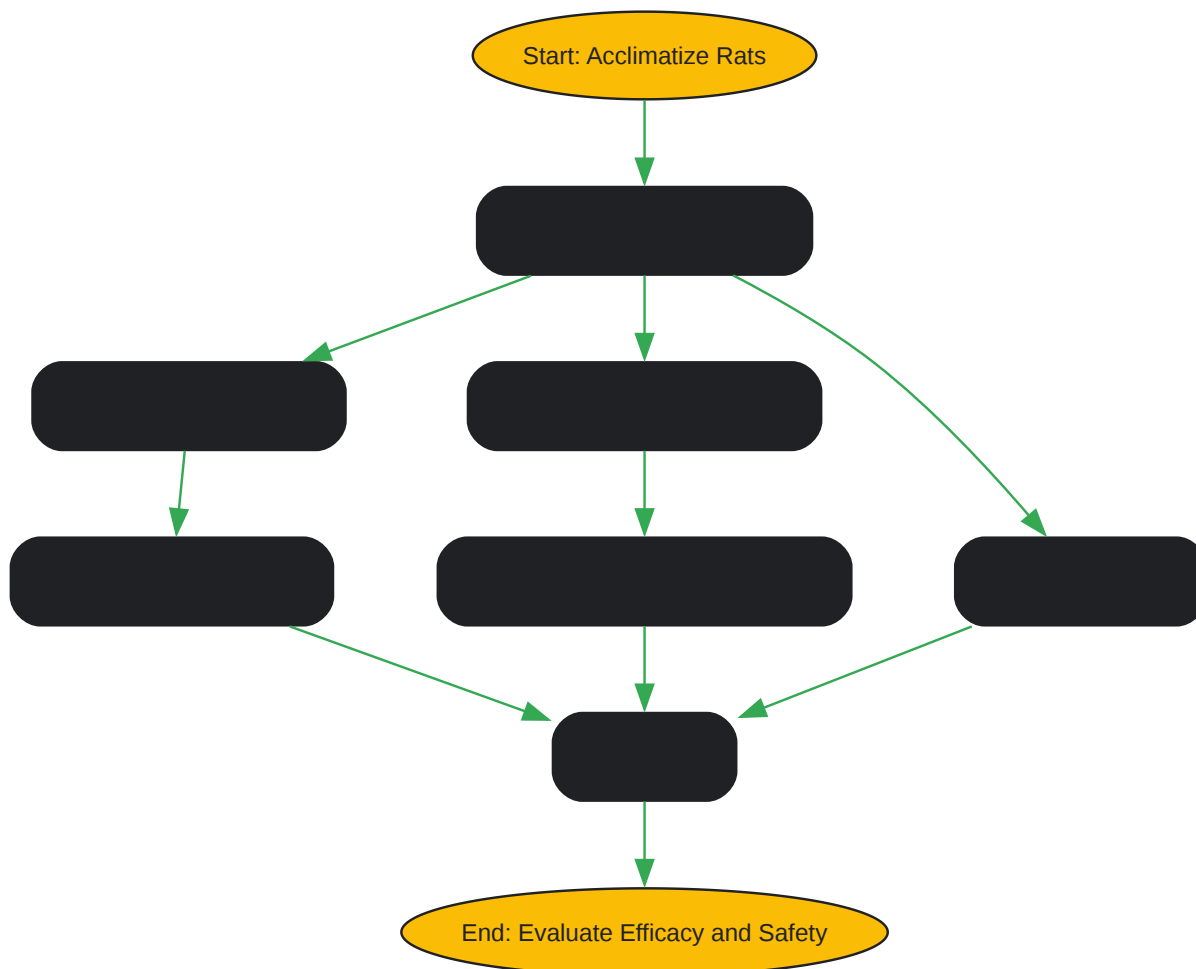
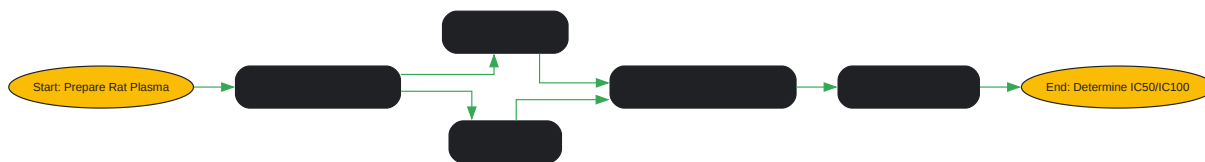
Atecegatran trifluoroacetate (TFA) is a promising oral anticoagulant that acts as a direct thrombin inhibitor. It is a prodrug that undergoes biotransformation to its active form, AR-H067637, which selectively and reversibly inhibits thrombin (Factor IIa), a critical enzyme in the coagulation cascade. This document provides detailed application notes and protocols for designing and conducting preclinical efficacy studies of **Atecegatran TFA**. The focus is on in vitro coagulation assays and in vivo models of thrombosis and hemostasis in rats, which are crucial for evaluating the anticoagulant and antithrombotic potential of this compound.

Mechanism of Action and Biotransformation

Atecegatran TFA's efficacy is dependent on its conversion to the active metabolite, AR-H067637. This biotransformation is primarily mediated by esterases, which hydrolyze the ester bond in the prodrug.

Biotransformation of Atecegatran TFA





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